

# Licochalcone B chemical synthesis Claisen-Schmidt condensation

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## Compound Focus: Licochalcone B

CAS No.: 58749-23-8

Cat. No.: S533102

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## Licochalcone B: Key Chemical Data

For your reference, here are the fundamental identifiers and properties of **Licochalcone B**:

Property	Description
IUPAC Name	(2E)-3-(3,4-Dihydroxy-2-methoxyphenyl)-1-(4-hydroxyphenyl)-2-propen-1-one [1]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>5</sub> [2] [1]
Molecular Weight	286.28 g/mol [2] [1]
CAS Registry Number	58749-23-8 [2] [1]
Appearance	Solid [2]

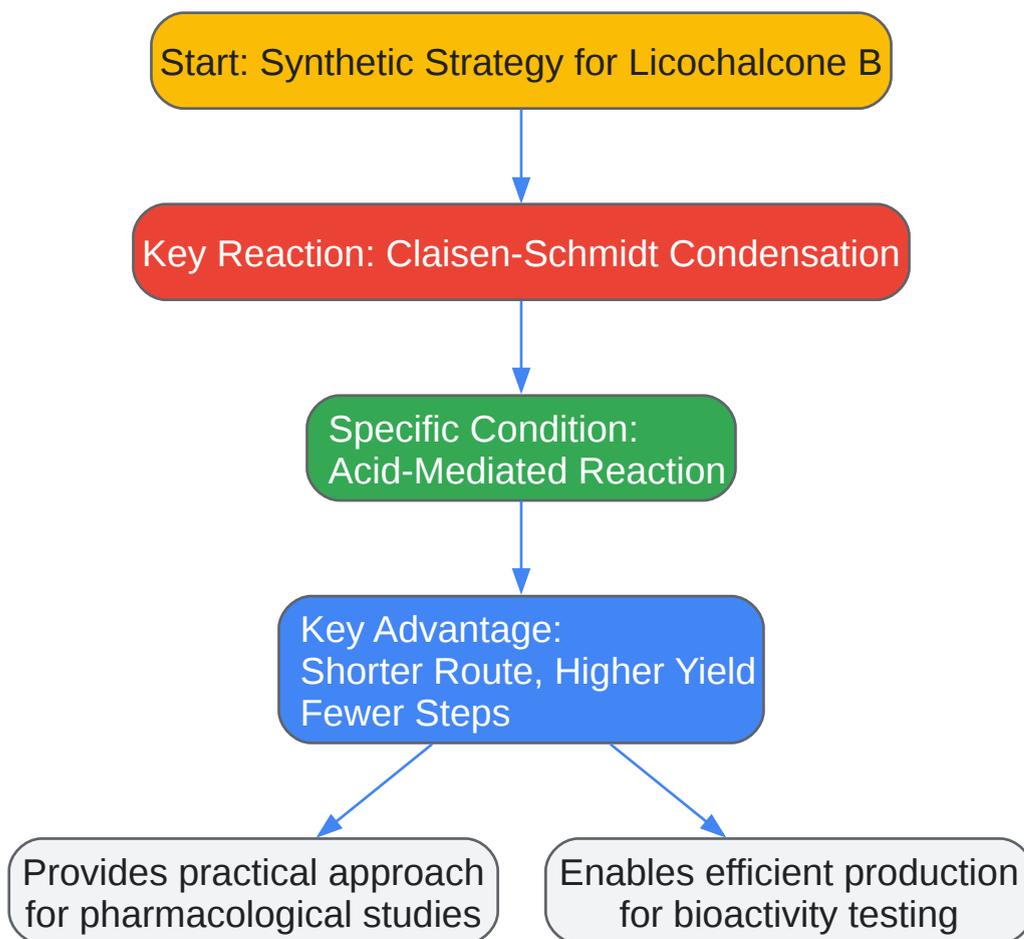
## Documented Biological Activities & Pharmacological Potential

**Licochalcone B** shows promise for various therapeutic applications. The table below summarizes its key investigated activities:

Biological Activity	Reported Findings / Mechanism of Action
Neuroprotective Potential	Inhibits amyloid- $\beta$ ( $A\beta_{42}$ ) self-aggregation ( $IC_{50} = 2.16 \mu M$ ) and disaggregates pre-formed fibrils; reduces metal-induced aggregation via metal chelation [2].
Anti-inflammatory Activity	Inhibits phosphorylation of NF- $\kappa B$ p65 in the LPS signaling pathway; specifically disrupts the NEK7–NLRP3 interaction to inhibit the NLRP3 inflammasome [2].
Anti-cancer Activity	Inhibits growth and induces apoptosis in Non-Small Cell Lung Cancer (NSCLC) cells [2].

## Strategic Synthesis Workflow

The following diagram outlines the general strategic approach to synthesizing chalcones like **Licochalcone B**, based on the Claisen-Schmidt condensation, which aligns with the information found for **Licochalcone B** [3] [4].



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## Research Context & Further Directions

**Licochalcone B** belongs to a class of **prenylated chalcones**, where the addition of prenyl (or related) groups significantly enhances biological activity and target interaction by improving membrane affinity and cellular absorption [5]. The related **Licochalcone A** has advanced to clinical trials for dermatological applications, demonstrating the therapeutic potential of this compound family [5].

For a complete experimental procedure, I suggest these next steps:

- **Database Search:** Conduct a detailed search on **Reaxys** or **SciFinder-n** using the CAS Number (58749-23-8) to locate the original 2013 paper or subsequent synthetic work.
- **Methodology Adaptation:** Review the general procedures for Claisen-Schmidt condensation and the synthesis of similar bromochalcone derivatives [3] [6]. These can serve as a practical guide for developing your own protocol for **Licochalcone B**.

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## References

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